

Standard Operating Procedure: Safe Disposal of HSP70/SIRT2-IN-1

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HSP70/SIRT2-IN-1

Cat. No.: B15583972

[Get Quote](#)

Disclaimer: As a specific Safety Data Sheet (SDS) for **HSP70/SIRT2-IN-1** is not publicly available, this document provides procedural guidance based on established best practices for the handling and disposal of novel, uncharacterized small molecule inhibitors.^{[1][2]} All procedures must be conducted in accordance with your institution's Environmental Health and Safety (EHS) department guidelines.^{[1][3]} Treat **HSP70/SIRT2-IN-1** as a potentially hazardous chemical of unknown toxicity.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of the dual inhibitor, **HSP70/SIRT2-IN-1**.

Chemical and Physical Properties

A summary of the known quantitative data for **HSP70/SIRT2-IN-1** is provided below. Due to the lack of a comprehensive SDS, properties like boiling point and melting point are not available.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₇ ClN ₂ S ₂	MedchemExpress
Molecular Weight	360.92 g/mol	MedchemExpress
Physical State	Solid (Assumed)	General Practice
Solubility	Soluble in DMSO	General Practice

Immediate Safety and Handling Precautions

Before working with **HSP70/SIRT2-IN-1**, ensure all necessary safety measures are in place.

- Personal Protective Equipment (PPE): A standard set of PPE is mandatory. This includes:
 - Safety goggles or a face shield.
 - A properly fitted lab coat.
 - Chemical-resistant gloves (e.g., nitrile).[3]
- Ventilation: All handling of **HSP70/SIRT2-IN-1**, including weighing and solution preparation, must be performed inside a certified chemical fume hood to minimize inhalation exposure.[3]
- Storage: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4] The container must be clearly labeled.
- Spill Response: In the event of a spill, immediately evacuate the area and notify your supervisor and institutional EHS department. Follow the specific spill cleanup protocol outlined below.[1]

Step-by-Step Disposal Protocol

The proper segregation and disposal of chemical waste is critical for laboratory safety and environmental compliance. Under no circumstances should **HSP70/SIRT2-IN-1** or its contaminated materials be disposed of in standard trash or down the sanitary sewer.[1][5]

Waste Segregation

Proper segregation prevents dangerous chemical reactions and reduces disposal costs.[\[5\]](#)[\[6\]](#)

- Solid Waste: All disposable materials contaminated with **HSP70/SIRT2-IN-1** must be collected in a designated hazardous solid waste container. This includes:
 - Gloves
 - Pipette tips
 - Weighing paper
 - Contaminated bench paper
 - Tubes and vials
- Liquid Waste: All solutions containing **HSP70/SIRT2-IN-1** must be collected in a designated hazardous liquid waste container. Because this compound contains chlorine, it must be disposed of in a halogenated organic waste stream.[\[5\]](#)[\[6\]](#) This includes:
 - Unused stock solutions
 - Experimental solutions
 - The first rinse from any "empty" container.[\[7\]](#)

Waste Container Management

- Labeling: All waste containers must be clearly and accurately labeled with:
 - The full chemical name: "**HSP70/SIRT2-IN-1**"
 - The words "Hazardous Waste"
 - The primary hazard(s) (e.g., "Toxic," "Irritant")
 - The accumulation start date.[\[1\]](#)
- Storage: Store waste containers in a designated Satellite Accumulation Area (SAA) within the lab. Containers must be kept sealed except when adding waste and should be stored in

secondary containment.[1]

Disposal of Empty Containers

- Triple Rinsing: To be considered non-hazardous, an empty container must be triple-rinsed.[7]
 - Rinse the container with a small amount of a suitable solvent (e.g., ethanol or acetone).
 - Collect this first rinsate and dispose of it as hazardous liquid waste.[7]
 - Repeat the rinse two more times. Subsequent rinsates may be permissible for drain disposal depending on institutional policy, but it is best practice to collect them as hazardous waste.
- Final Disposal: Once triple-rinsed and air-dried, deface or remove the original label and dispose of the container in the appropriate recycling or general waste stream as per your facility's guidelines.

Arranging for Final Disposal

Contact your institution's EHS department to schedule a pickup for all hazardous waste containers. Do not transport hazardous waste outside of your laboratory.[5]

Caption: Workflow for the proper segregation and disposal of **HSP70/SIRT2-IN-1** waste.

Experimental Protocol: Small Spill Cleanup

This protocol is for small spills (less than 100 mL of a low concentration solution) that can be safely managed by laboratory personnel. For larger spills, evacuate the area and contact your EHS department immediately.

Materials:

- Full PPE (safety goggles, lab coat, two pairs of chemical-resistant gloves)
- Chemical spill kit with absorbent pads or powder
- Forceps or tongs

- Hazardous solid waste container with a sealable bag
- 70% ethanol or other appropriate decontaminating solution

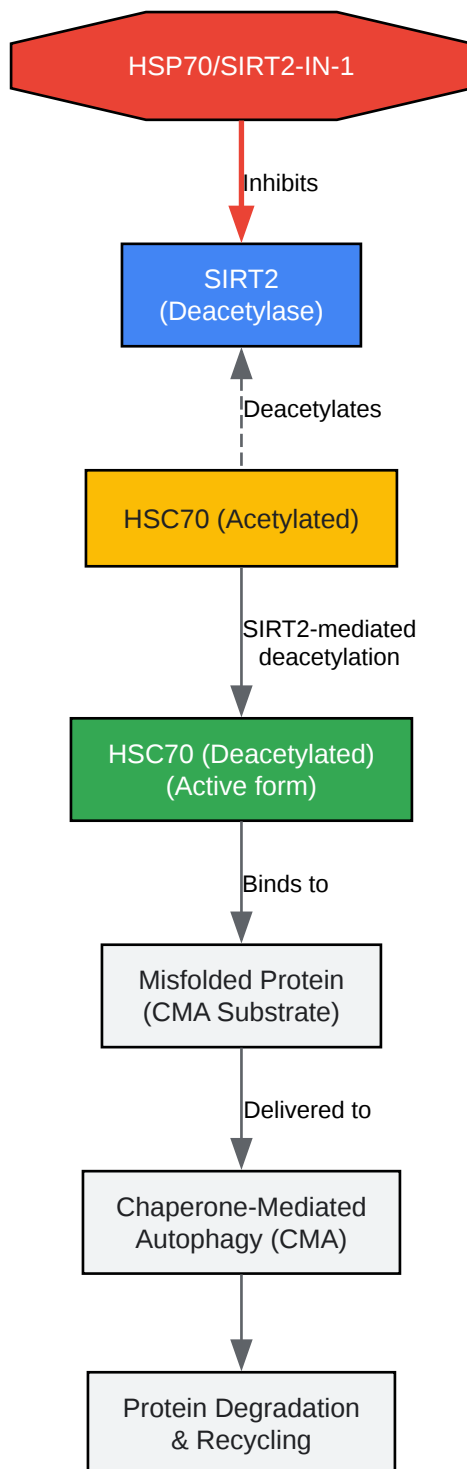
Procedure:

- Alert Personnel: Immediately alert others in the laboratory of the spill.
- Contain the Spill: Cover the spill with absorbent pads or powder from the spill kit, working from the outside in.
- Wait for Absorption: Allow the absorbent material to fully soak up the liquid.
- Collect Waste: Carefully collect all contaminated absorbent materials using forceps or tongs. Place them into a designated sealable bag within the hazardous solid waste container.
- Decontaminate: Clean the spill area with 70% ethanol or another suitable disinfectant, starting from the perimeter and working inwards. Collect all cleaning materials (e.g., paper towels) as hazardous solid waste.
- Dispose of PPE: Remove and dispose of contaminated gloves and any other PPE in the hazardous solid waste container.
- Wash Hands: Wash hands thoroughly with soap and water.
- Report: Report the incident to your laboratory supervisor and fill out any required institutional documentation.

Background: HSP70 and SIRT2 Signaling

HSP70 (Heat Shock Protein 70) and SIRT2 (Sirtuin 2) are key proteins in cellular stress response and proteostasis. SIRT2, a deacetylase, can directly interact with and deacetylate HSC70 (a member of the HSP70 family), particularly under conditions of nutrient stress.^[8] This deacetylation enhances the ability of HSC70 to bind to its target proteins, thereby promoting chaperone-mediated autophagy, a process critical for clearing damaged proteins.^[8] Inhibitors like **HSP70/SIRT2-IN-1** are designed to interfere with these pathways, which are often exploited by cancer cells to survive.

HSP70/SIRT2 Interaction Pathway

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [5. vumc.org \[vumc.org\]](#)
- [6. riskassess.com.au \[riskassess.com.au\]](#)
- [7. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](#)
- [8. Deacetylation of HSC70 by SIRT2 promotes chaperone mediated autophagy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Standard Operating Procedure: Safe Disposal of HSP70/SIRT2-IN-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583972/docs#standard-operating-procedure-safe-disposal-of-hsp70-sirt2-in-1\]](https://www.benchchem.com/product/b15583972/docs#standard-operating-procedure-safe-disposal-of-hsp70-sirt2-in-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)